

molecular structure of 2-Chloro-1-isocyanato-4-methoxybenzene

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Compound of Interest

Compound Name: 2-Chloro-1-isocyanato-4-methoxybenzene

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An In-Depth Technical Guide to the Molecular Structure and Reactivity of **2-Chloro-1-isocyanato-4-methoxybenzene**

Abstract

2-Chloro-1-isocyanato-4-methoxybenzene is a substituted aromatic isocyanate that serves as a valuable intermediate in organic synthesis. Its trifunctional nature, featuring an electrophilic isocyanate group, an electron-donating methoxy group, and an electron-withdrawing chloro group, creates a unique electronic and reactivity profile. This guide provides a comprehensive analysis of its molecular structure, elucidated through predictive spectroscopic analysis, and explores its synthesis, chemical reactivity, and applications, particularly within the context of pharmaceutical and materials science research. The content is tailored for researchers, scientists, and drug development professionals, offering field-proven insights into the causality behind its chemical behavior and experimental utility.

Part 1: Chemical Identity and Physicochemical Properties

2-Chloro-1-isocyanato-4-methoxybenzene is a distinct chemical entity with specific properties that dictate its handling and application. Its identity is established by a unique combination of identifiers and physical characteristics.

Property	Value	Source
IUPAC Name	2-chloro-1-isocyanato-4-methoxybenzene	PubChem
Synonyms	2-Chloro-4-isocyanato-1-methoxybenzene	Sigma-Aldrich
CAS Number	28395-76-8	Sigma-Aldrich
Molecular Formula	C ₈ H ₆ ClNO ₂	PubChem[1]
Molecular Weight	183.59 g/mol	Sigma-Aldrich
InChI Key	XYRDQHNCDBDNSF-UHFFFAOYSA-N	Sigma-Aldrich
SMILES	<chem>COC1=CC(=C(C=C1)N=C=O)Cl</chem>	PubChemLite[1]
Physical Form	Solid (predicted based on related compounds)	N/A
Storage	Refrigerated	Sigma-Aldrich

Part 2: Elucidation of the Molecular Structure

The molecular architecture of **2-Chloro-1-isocyanato-4-methoxybenzene** is defined by the interplay of its three functional groups on a benzene scaffold. This arrangement governs the molecule's electronic distribution, reactivity, and spectroscopic signature.

Core Scaffold and Functional Groups

The molecule is built upon a benzene ring, creating a rigid, planar core. The substituents are arranged as follows:

- **Isocyanate Group (-N=C=O):** This is the primary reactive center. The cumulative double bonds result in a linear geometry. The carbon atom is highly electrophilic due to the high electronegativity of the adjacent nitrogen and oxygen atoms, making it susceptible to nucleophilic attack.
- **Methoxy Group (-OCH₃):** Located at the para-position relative to the isocyanate group, the oxygen atom's lone pairs are delocalized into the benzene ring. This resonance effect makes the methoxy group strongly electron-donating, increasing the electron density of the ring, particularly at the ortho and para positions.^[2]
- **Chloro Group (-Cl):** Positioned ortho to the isocyanate group, the chlorine atom exerts two opposing electronic effects. It is strongly electron-withdrawing by induction due to its high electronegativity, which deactivates the ring towards electrophilic attack. However, its lone pairs can participate in resonance, directing incoming electrophiles to the ortho and para positions.

Electronic Profile

The combination of these groups creates a polarized molecule. The electron-donating methoxy group and the electron-withdrawing chloro and isocyanate groups establish a distinct electronic push-pull system across the aromatic ring. This influences the molecule's dipole moment and modulates the reactivity of both the isocyanate function and the aromatic ring itself.

Caption: Electronic effects of substituents on the aromatic ring.

Part 3: Spectroscopic Characterization (Predictive Analysis)

While a comprehensive public spectral database for this specific compound is not readily available, its spectroscopic features can be reliably predicted based on well-established principles of organic spectroscopy and data from analogous structures.^{[3][4][5]} This predictive approach is fundamental to structural elucidation in synthetic chemistry.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying functional groups. The most prominent and diagnostic feature in the IR spectrum of this molecule would be the isocyanate group.

Predicted Absorption Band (cm ⁻¹)	Vibrational Mode	Intensity	Rationale
2250 - 2275	Asymmetric N=C=O stretch	Strong, Sharp	This is the characteristic, highly intense absorption for isocyanates, appearing in a relatively clean region of the spectrum.[6]
3030 - 3100	Aromatic C-H stretch	Medium	Typical for sp ² C-H bonds in the benzene ring.
2850 - 2960	Aliphatic C-H stretch	Medium	Corresponds to the C-H bonds of the methoxy group.
1500 - 1600	Aromatic C=C stretch	Medium-Strong	Multiple bands are expected, characteristic of the benzene ring.
1240 - 1260	Aryl-O (C-O) stretch	Strong	Characteristic of the aryl ether linkage of the methoxy group.[7]
700 - 800	C-Cl stretch	Medium-Strong	Absorption for the carbon-chlorine bond.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework.

- ¹H NMR: The proton NMR spectrum would show distinct signals for the aromatic and methoxy protons. The three aromatic protons are in different chemical environments and

would likely appear as complex multiplets or distinct doublets and doublets of doublets due to their coupling.

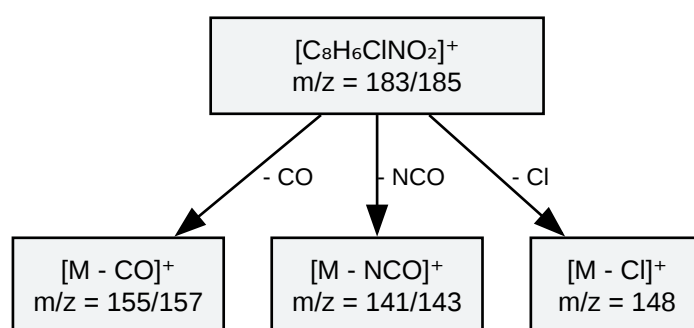
- ^{13}C NMR: The carbon NMR spectrum would be definitive, showing all eight unique carbon signals. The isocyanate carbon is particularly diagnostic.

Group	Predicted ^1H Shift (δ , ppm)	Predicted ^{13}C Shift (δ , ppm)	Rationale
-OCH ₃	~3.8	~55	The methoxy protons are a singlet. The carbon is in the typical range for an sp ³ carbon attached to oxygen.
Aromatic C-H	6.8 - 7.5	115 - 135	The aromatic protons are deshielded. Their precise shifts depend on the combined electronic effects of the three substituents.
Aromatic C-Cl	N/A	125 - 135	The carbon directly attached to chlorine is deshielded.
Aromatic C-O	N/A	155 - 160	The carbon attached to the methoxy group is significantly deshielded due to the oxygen's electronegativity.
Aromatic C-NCO	N/A	130 - 140	The carbon attached to the isocyanate group.
-N=C=O	N/A	120 - 130	The isocyanate carbon has a characteristic chemical shift, though less deshielded than a carbonyl carbon.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and fragmentation patterns, which act as a molecular fingerprint.

- **Molecular Ion (M^+):** A prominent molecular ion peak would be expected at m/z 183. A characteristic $M+2$ peak at m/z 185, with approximately one-third the intensity of the M^+ peak, would be observed due to the natural abundance of the ^{37}Cl isotope.
- **Fragmentation:** The molecule would likely fragment through characteristic pathways, such as the loss of CO, the entire isocyanate group, or the methoxy group.



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Caption: Predicted major fragmentation pathways in Mass Spectrometry.

Part 4: Synthesis and Reactivity

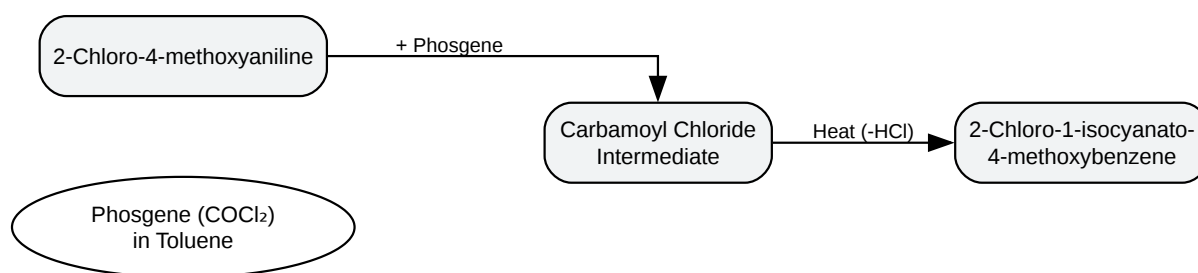
Synthetic Pathways

Isocyanates are typically synthesized from the corresponding primary amine. A standard laboratory and industrial method involves the reaction of an amine with phosgene (COCl_2) or a phosgene equivalent like triphosgene.

Hypothetical Protocol: Synthesis from 2-Chloro-4-methoxyaniline

This protocol is illustrative and must be performed with extreme caution due to the highly toxic nature of phosgene and the hazardous properties of isocyanates.

- **Dissolution:** Dissolve 2-chloro-4-methoxyaniline (1 equivalent) in an inert, dry solvent such as toluene or chlorobenzene in a reaction vessel equipped for handling toxic gases.
- **Phosgenation:** Cool the solution and slowly introduce a solution of phosgene in the same solvent (approximately 1.1 equivalents) while maintaining a low temperature.
- **Reaction:** Allow the reaction to warm to room temperature and then heat gently to ensure complete conversion and to expel excess phosgene and HCl byproduct through a scrubbing system.
- **Workup:** Once the reaction is complete (monitored by TLC or IR), the solvent is removed under reduced pressure.
- **Purification:** The crude **2-Chloro-1-isocyanato-4-methoxybenzene** is then purified, typically by vacuum distillation.



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Caption: Plausible synthetic workflow for the target compound.

Chemical Reactivity

The reactivity is dominated by the isocyanate group. It readily undergoes nucleophilic addition with a variety of compounds:

- **With Alcohols:** Reacts with alcohols to form stable carbamates.
- **With Amines:** Reacts with primary or secondary amines to form ureas.

- **With Water:** Reacts with water to form an unstable carbamic acid, which quickly decomposes to the corresponding amine (2-chloro-4-methoxyaniline) and carbon dioxide. This highlights the need for anhydrous conditions during its synthesis and handling.[8]

The aromatic ring can undergo electrophilic substitution, but the conditions must be carefully chosen due to the deactivating nature of the chloro and isocyanate groups. The activating methoxy group directs incoming electrophiles primarily to the position ortho to it (and meta to the isocyanate).

Part 5: Applications in Research and Drug Development

2-Chloro-1-isocyanato-4-methoxybenzene is not an end-product but a versatile building block.

- **Pharmaceutical Synthesis:** Isocyanates are fundamental precursors for synthesizing ureas and carbamates, which are common motifs in modern pharmaceuticals. The chloro- and methoxy-substituted phenyl ring is a scaffold present in numerous FDA-approved drugs.[9] Chlorine atoms can enhance metabolic stability and membrane permeability, while methoxy groups can modulate solubility and receptor binding interactions.[10][11] This compound provides a direct entry point for introducing this valuable scaffold into drug candidates.
- **Agrochemicals:** Similar to pharmaceuticals, many herbicides and pesticides contain urea or carbamate linkages, making this compound a relevant intermediate in agrochemical research.
- **Material Science:** Aromatic isocyanates are monomers for the production of polyurethanes. While this specific molecule is more of a specialty chemical, it could be used to synthesize polymers with tailored properties, such as enhanced thermal stability or specific optical characteristics.

Part 6: Safety and Handling

As a member of the isocyanate class, this compound must be handled with significant care.

- Hazards: Isocyanates are potent irritants to the skin, eyes, and respiratory tract.[\[12\]](#)[\[13\]](#) The primary health concern is respiratory sensitization, where repeated exposure to even low concentrations can lead to asthma-like symptoms.[\[8\]](#)[\[14\]](#) It is also harmful if swallowed or inhaled.[\[12\]](#)
- Personal Protective Equipment (PPE): Always use in a well-ventilated fume hood. Wear chemical-resistant gloves, safety goggles with side shields or a face shield, and a lab coat.[\[8\]](#)[\[13\]](#)
- Handling: Avoid contact with skin and eyes. Do not breathe vapors or dust.[\[8\]](#)[\[15\]](#) Keep the container tightly closed and store in a cool, dry place, often under refrigeration, to maintain product quality.
- Incompatible Materials: Keep away from water, alcohols, amines, strong acids, and strong bases, as these can cause vigorous and exothermic reactions.[\[8\]](#)

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